

# Commercial suppliers of Amoxicillin D4 for research

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## Compound of Interest

Compound Name: Amoxicillin D4

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## A Researcher's Guide to Sourcing Amoxicillin D4

For researchers and scientists engaged in drug development and analytical studies, the procurement of high-purity, reliable stable isotope-labeled internal standards is paramount. **Amoxicillin D4**, a deuterated form of the widely used antibiotic amoxicillin, serves as a critical internal standard for the accurate quantification of amoxicillin in various biological matrices through mass spectrometry-based assays. This technical guide provides an in-depth overview of commercial suppliers of **Amoxicillin D4**, presents a typical experimental protocol for its use, and outlines a logical workflow for supplier selection.

## Commercial Suppliers of Amoxicillin D4 for Research

The selection of a suitable commercial supplier for **Amoxicillin D4** is a critical first step in ensuring the accuracy and reproducibility of experimental results. The following table summarizes key quantitative data from various suppliers to facilitate a comparative analysis for researchers.

Supplier	Product Name	CAS Number	Purity / Isotopic Enrichment	Available Quantities
Cayman Chemical	Amoxicillin-d4	2673270-36-3	≥99% deuterated forms (d1-d4)[1]	1 mg, 5 mg, 10 mg
ESS Chem Co.	Amoxicillin-D4 (major)	26787-78-0 (unlabelled)	99.4% by HPLC; >98% atom D[2]	10 mg, 50 mg, 100 mg
LGC Standards	Amoxicillin-d4 (Major)	2673270-36-3	Not specified	1 mg, 10 mg
Clearsynth	Amoxicillin-d4	2673270-36-3	Not specified	Inquire for details
Simson Pharma	Amoxicillin-D4	2673270-36-3	Certificate of Analysis provided[3]	Inquire for details
Sussex Research	Amoxicillin-d4	N/A (unlabelled CAS: 26787-78-0)	>95% Isotopic Enrichment[4]	Inquire for details
Nucleosyn	[D4]-Amoxicillin	Not specified	Chemical purity 95%; Isotopic Enrichment 98% [5]	Inquire for details
Clinivex	Amoxicillin-d4 (Major)	Not specified	Not specified	Inquire for details
MedChemExpress	Amoxicillin-d4	Not specified	Not specified	Inquire for details

## Key Experimental Protocol: Quantification of Amoxicillin in Plasma using Amoxicillin D4 by LC-MS/MS

The following is a representative protocol for the quantification of amoxicillin in a biological matrix using **Amoxicillin D4** as an internal standard. This method is crucial for

pharmacokinetic and drug metabolism studies.

#### 1. Preparation of Stock and Working Solutions:

- **Amoxicillin D4** Stock Solution (1 mg/mL): Accurately weigh and dissolve 1 mg of **Amoxicillin D4** in 1 mL of a 50:50 mixture of acetonitrile and water.
- **Amoxicillin D4** Working Solution (10 µg/mL): Dilute the stock solution 1:100 with the 50:50 acetonitrile:water mixture.
- Calibration Standards and Quality Control Samples: Prepare a series of calibration standards and quality control samples by spiking known concentrations of amoxicillin into blank plasma. Add the **Amoxicillin D4** working solution to all calibration standards, quality control samples, and unknown samples to achieve a final concentration of 100 ng/mL.

#### 2. Sample Preparation (Protein Precipitation):

- To 100 µL of plasma sample (calibration standard, quality control, or unknown), add 300 µL of acetonitrile containing the **Amoxicillin D4** internal standard.
- Vortex the mixture for 1 minute to precipitate the plasma proteins.
- Centrifuge the samples at 10,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 µL of the mobile phase.

#### 3. LC-MS/MS Conditions:

- Liquid Chromatography (LC):
  - Column: A C18 reverse-phase column (e.g., 50 mm x 2.1 mm, 3.5 µm particle size).
  - Mobile Phase A: 0.1% formic acid in water.
  - Mobile Phase B: 0.1% formic acid in acetonitrile.

- Gradient Elution: A suitable gradient program to separate amoxicillin from endogenous plasma components.
- Flow Rate: 0.4 mL/min.
- Injection Volume: 10  $\mu$ L.
- Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI) in positive mode.
  - Multiple Reaction Monitoring (MRM) Transitions:
    - Amoxicillin: Monitor the transition of the precursor ion (m/z) to a specific product ion (m/z).
    - **Amoxicillin D4**: Monitor the transition of the deuterated precursor ion (m/z) to its corresponding product ion (m/z).
  - Optimization: Optimize declustering potential, collision energy, and other MS parameters for maximum signal intensity.

#### 4. Data Analysis:

- Construct a calibration curve by plotting the peak area ratio of amoxicillin to **Amoxicillin D4** against the nominal concentration of the calibration standards.
- Determine the concentration of amoxicillin in the unknown samples by interpolating their peak area ratios from the calibration curve.

## Workflow for Selecting a Commercial Supplier of Amoxicillin D4

The process of selecting a commercial supplier for a critical research reagent like **Amoxicillin D4** involves several logical steps to ensure the quality and suitability of the product for the intended application. The following diagram illustrates this workflow.



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Caption: Workflow for the selection of a commercial supplier for **Amoxicillin D4**.

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## References

- 1. caymanchem.com [caymanchem.com]
- 2. esschemco.com [esschemco.com]
- 3. Amoxicillin-D4 | CAS No- 2673270-36-3 | Simson Pharma Limited [simsonpharma.com]
- 4. sussex-research.com [sussex-research.com]
- 5. Purchase [D4]-Amoxicillin [nucleosyn.com]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)